

Proper Disposal Procedures for Quinate (Quinic Acid)

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Compound of Interest

Compound Name: Quinate

Cat. No.: B1679955

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This guide provides essential safety and logistical information for the proper handling and disposal of **quinate**, also known as quinic acid. The following procedures are designed for researchers, scientists, and drug development professionals to ensure laboratory safety and environmental protection. Adherence to these protocols is critical for minimizing risks associated with chemical waste.

Immediate Safety and Handling Precautions

Before handling **quinate**, it is imperative to be familiar with its properties and associated hazards. **Quinate** is generally considered an irritant to the eyes, respiratory system, and skin[1][2]. Always handle this chemical in a well-ventilated area, preferably within a laboratory fume hood, and wear appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical splash-resistant safety glasses or goggles with side protection are mandatory.[3][4]
- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile or neoprene. Gloves must be inspected before use and disposed of properly after handling.[5]
- **Body Protection:** A standard laboratory coat should be worn to prevent skin contact.

In case of accidental exposure, follow these first-aid measures immediately:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. If eye irritation persists, seek medical attention.
- **Skin Contact:** Remove contaminated clothing and flush the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, give oxygen. Seek medical aid if symptoms persist.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Quantitative Data and Hazard Summary

The following table summarizes key identification and safety information for D-(-)-Quinic Acid.

Parameter	Data	Source(s)
Chemical Name	D-(-)-Quinic Acid	
Synonyms	1,3,4,5-Tetrahydroxycyclohexanecarboxylic acid	
CAS Number	77-95-2	
Hazard Classification	Irritating to eyes, respiratory system, and skin.	
Incompatible Materials	Strong oxidizing agents.	
Storage Conditions	Store in a cool, dry, well-ventilated area in a tightly closed container.	

Spill and Disposal Operational Plans

The primary method for the disposal of **quinate** is through a licensed and approved hazardous waste disposal facility. Under no circumstances should this chemical be disposed of down the

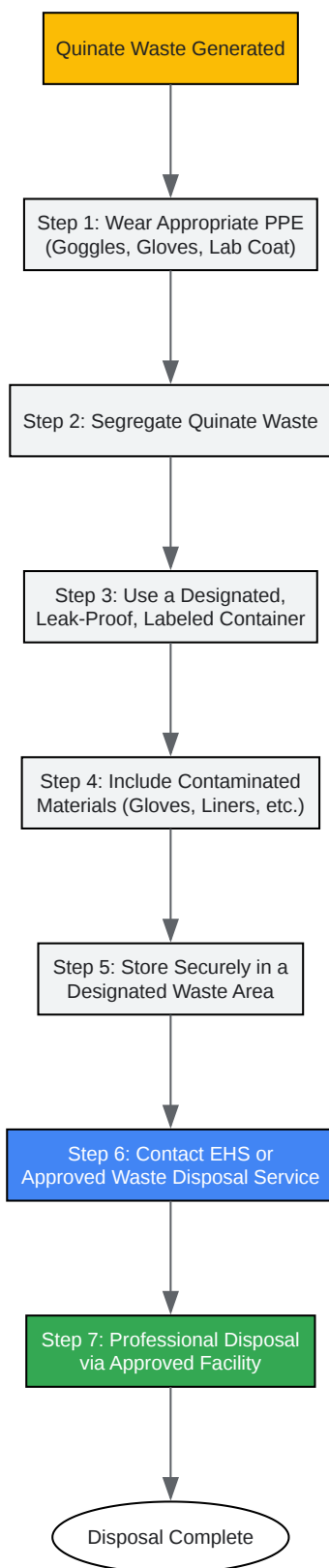
drain or in regular trash.

Minor Spill Cleanup Protocol:

- Ensure adequate ventilation and wear full PPE.
- Avoid generating dust.
- Carefully sweep up, vacuum, or absorb the spilled solid with an inert material (e.g., vermiculite, sand).
- Place the collected material into a suitable, labeled container for hazardous waste disposal.
- Clean the spill area with soap and water.

Waste Preparation and Disposal Protocol: This protocol outlines the steps for preparing **quinate** waste for collection by a certified disposal service.

- **Segregation:** Isolate waste containing **quinate** from other chemical waste streams to prevent potential reactions.
- **Containerization:** Use a designated, leak-proof, and chemically compatible container (e.g., high-density polyethylene - HDPE) for collecting the waste. The container must be kept tightly closed.
- **Labeling:** Clearly label the container as "Hazardous Waste" and include the full chemical name: "Quinic Acid" and the associated CAS number (77-95-2).
- **Collection of Contaminated Materials:** Any materials that have come into contact with the compound, such as gloves, pipette tips, and absorbent paper, must also be collected in the designated container and treated as hazardous waste.
- **Arrange for Disposal:** Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup. Provide them with the complete chemical name and any available safety data. Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.



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